

# Personal protective equipment for handling 4-Benzoylbutyric acid

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## Compound of Interest

Compound Name: 4-Benzoylbutyric acid

Cat. No.: B072466

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## Essential Safety and Handling Guide for 4-Benzoylbutyric Acid

This guide provides immediate, essential safety and logistical information for the handling of **4-Benzoylbutyric acid**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure a safe laboratory environment for researchers, scientists, and drug development professionals.

### Hazard Summary

**4-Benzoylbutyric acid** is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.<sup>[1][2]</sup> As a combustible solid, it can form explosive dust-air mixtures.<sup>[1]</sup>

### Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are critical to minimize exposure risk. The following table summarizes the recommended PPE for handling **4-Benzoylbutyric acid**.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against dust particles and splashes that can cause serious eye irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and subsequent irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	NIOSH-approved N95 dust mask or higher, particularly when handling powder.	Minimizes the inhalation of fine particles, which can cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Skin and Body Protection	Laboratory coat, long-sleeved shirt, and long pants.	Provides a barrier against accidental skin contact. <a href="#">[1]</a> <a href="#">[2]</a>

## Operational Plan: Step-by-Step Handling Procedure

Adherence to standardized procedures is paramount for both safety and experimental integrity.

### 1. Preparation:

- Ensure work is conducted in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to control dust.[\[1\]](#)[\[2\]](#)
- Assemble all necessary equipment and reagents before handling the compound.
- Verify that an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Don all required PPE as detailed in the table above.

### 2. Handling the Compound:

- When weighing or transferring the solid material, do so carefully to minimize the generation of dust.[\[1\]](#)
- If creating a solution, add the solid to the solvent slowly.
- Avoid all personal contact, including inhalation and contact with skin and eyes.[\[1\]](#)

### 3. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)
- Decontaminate all work surfaces after use.
- Remove and wash contaminated clothing before reuse.[\[2\]](#)

## Emergency and Spill Response

### Minor Spills:

- Clean up all spills immediately.[\[1\]](#)
- Use dry clean-up procedures and avoid generating dust.[\[1\]](#)
- Wear full PPE, including respiratory protection, during cleanup.[\[1\]](#)

### Major Spills:

- Alert personnel in the area and evacuate if necessary.
- Control personal contact by wearing appropriate protective clothing.[\[1\]](#)
- Prevent the spillage from entering drains or water courses.[\[1\]](#)

### First Aid:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.  
[\[1\]](#)[\[2\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[\[1\]](#)[\[2\]](#)
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[2\]](#)

## Disposal Plan

Proper disposal of **4-Benzoylbutyric acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of **4-Benzoylbutyric acid** and any contaminated materials in a suitable, labeled, and closed container.<sup>[2]</sup><sup>[3]</sup> All chemical waste must be disposed of through an approved waste disposal plant.<sup>[2]</sup>
- Container Disposal: Do not reuse empty containers. Dispose of them in the same manner as the chemical waste.
- Environmental Precautions: Do not allow the material to be released into the environment or enter drains.<sup>[3]</sup>

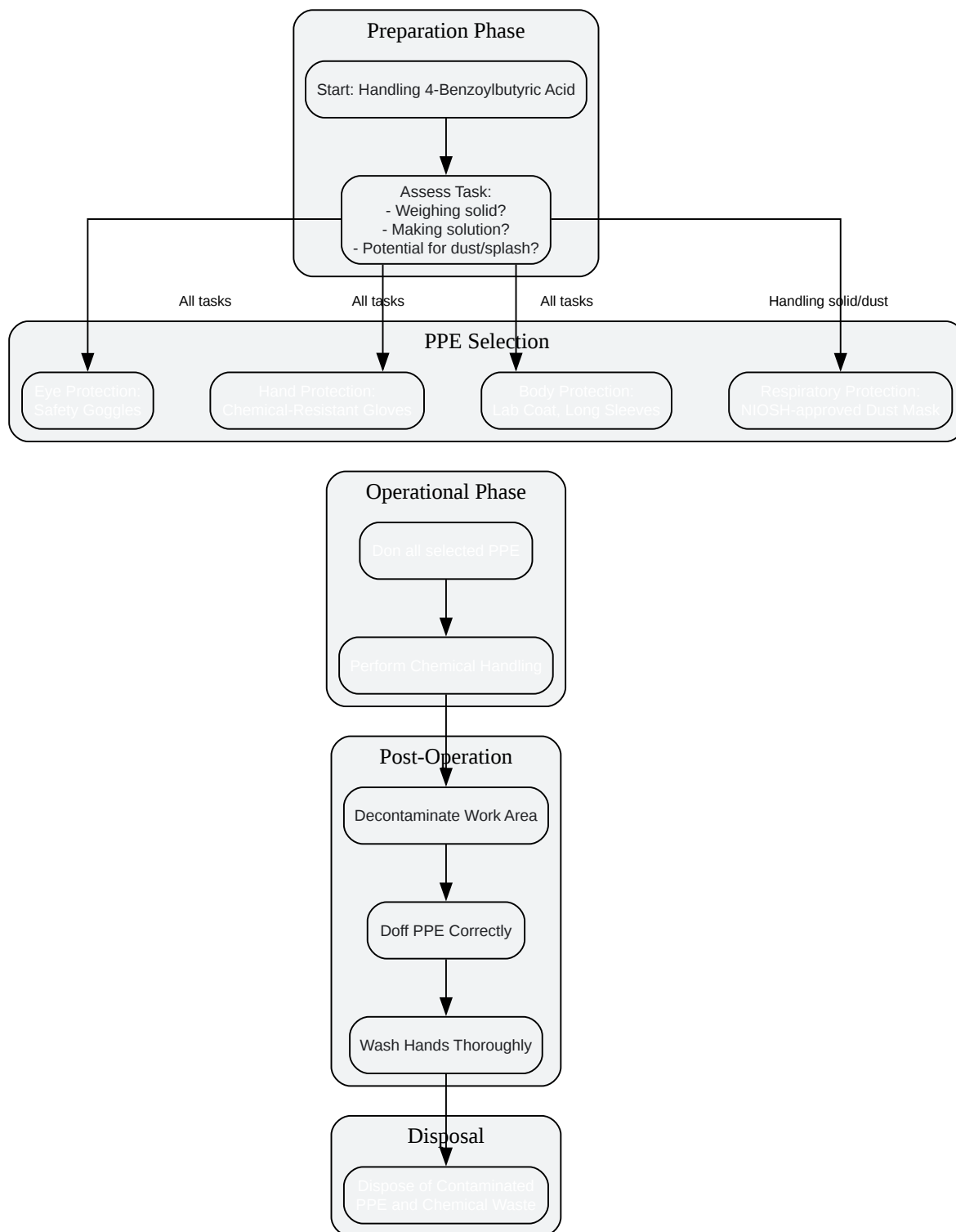
## Quantitative Data

The following table summarizes key quantitative data for **4-Benzoylbutyric acid**. It should be noted that occupational exposure limits (OELs) have not been established for this compound.<sup>[1]</sup>

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>
Molar Mass	192.21 g/mol
Melting Point	126-129 °C
Boiling Point	380.8 ± 25.0 °C (Predicted)
Flash Point	198.3 °C
Solubility in Water	Insoluble

## Personal Protective Equipment Workflow

The following diagram illustrates the logical workflow for the selection and use of Personal Protective Equipment (PPE) when handling **4-Benzoylbutyric acid**.



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Caption: PPE selection and use workflow for handling **4-Benzoylbutyric acid**.

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